

Nortracheloside: A Comprehensive Technical Review of a Promising Bioactive Lignan

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Compound of Interest

Compound Name: Nortracheloside

Cat. No.: B591393

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Notracheloside, a lignan glycoside found in various plant species, including *Trachelospermum jasminoides* and *Selaginella doederleinii*, has garnered increasing interest within the scientific community for its potential therapeutic properties.^{[1][2]} This technical guide provides a comprehensive review of the current research on **Notracheloside**, with a focus on its anti-inflammatory and antioxidant activities. This document summarizes key quantitative data, details experimental methodologies from cited research, and visualizes implicated signaling pathways to facilitate a deeper understanding of its mechanism of action and to support future drug development efforts.

Chemical and Physical Properties

Notracheloside is a complex molecule with the chemical formula $C_{26}H_{32}O_{12}$ and a molecular weight of 536.53 g/mol. A summary of its key chemical and physical properties is presented in the table below.

Property	Value
Molecular Formula	C ₂₆ H ₃₂ O ₁₂
Molecular Weight	536.53 g/mol
IUPAC Name	(3S,4S)-3-hydroxy-4-[(4-hydroxy-3-methoxyphenyl)methyl]-3-[[3-methoxy-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]methyl]oxolan-2-one
CAS Number	33464-78-7
Appearance	Solid
Solubility	Soluble in DMSO

Biological Activities and Quantitative Data

Research into the biological effects of **Nortracheloside** and its aglycone, Nortrachelogenin, has primarily focused on their anti-inflammatory and antioxidant properties. The available quantitative data from these studies are summarized in the tables below.

Anti-inflammatory Activity

The anti-inflammatory potential of **Nortracheloside** and its derivatives has been investigated through various in vitro and in vivo models. A key mechanism appears to be the modulation of inflammatory signaling pathways.

Compound	Assay	Cell Line/Model	IC ₅₀ Value	Reference
Notrachelogenin	NF-κB Inhibition (TNF-α induced)	-	49.4 μM	[3]
Lignan Derivatives (related to Nortracheloside)	Nitric Oxide Production Inhibition	RAW 264.7 macrophages	32.3 to 55.8 μM	[4]

Antioxidant Activity

The antioxidant capacity of lignans, including **Nortracheloside**, is a significant area of research. While specific IC₅₀ values for **Nortracheloside** in common antioxidant assays (DPPH, ABTS, FRAP) are not yet prominently available in the literature, the general antioxidant potential of lignans is well-documented.^{[5][6]}

Signaling Pathways

The anti-inflammatory effects of **Nortracheloside** and its aglycone, Nortrachelogenin, are believed to be mediated through the modulation of key signaling pathways involved in the inflammatory response, namely the NF-κB and MAPK pathways.

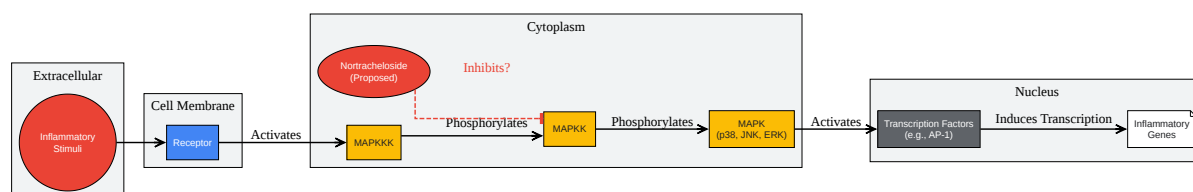
NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a central regulator of inflammation. Nortrachelogenin has been shown to inhibit TNF-α-induced NF-κB activation.^[3] This inhibition likely prevents the transcription of pro-inflammatory genes.

Caption: Proposed inhibition of the NF-κB signaling pathway by Nortrachelogenin.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is another critical regulator of cellular processes, including inflammation. While direct evidence for **Nortracheloside** is limited, many natural compounds exert their anti-inflammatory effects by modulating MAPK signaling. This often involves the inhibition of the phosphorylation of key proteins like p38, JNK, and ERK.



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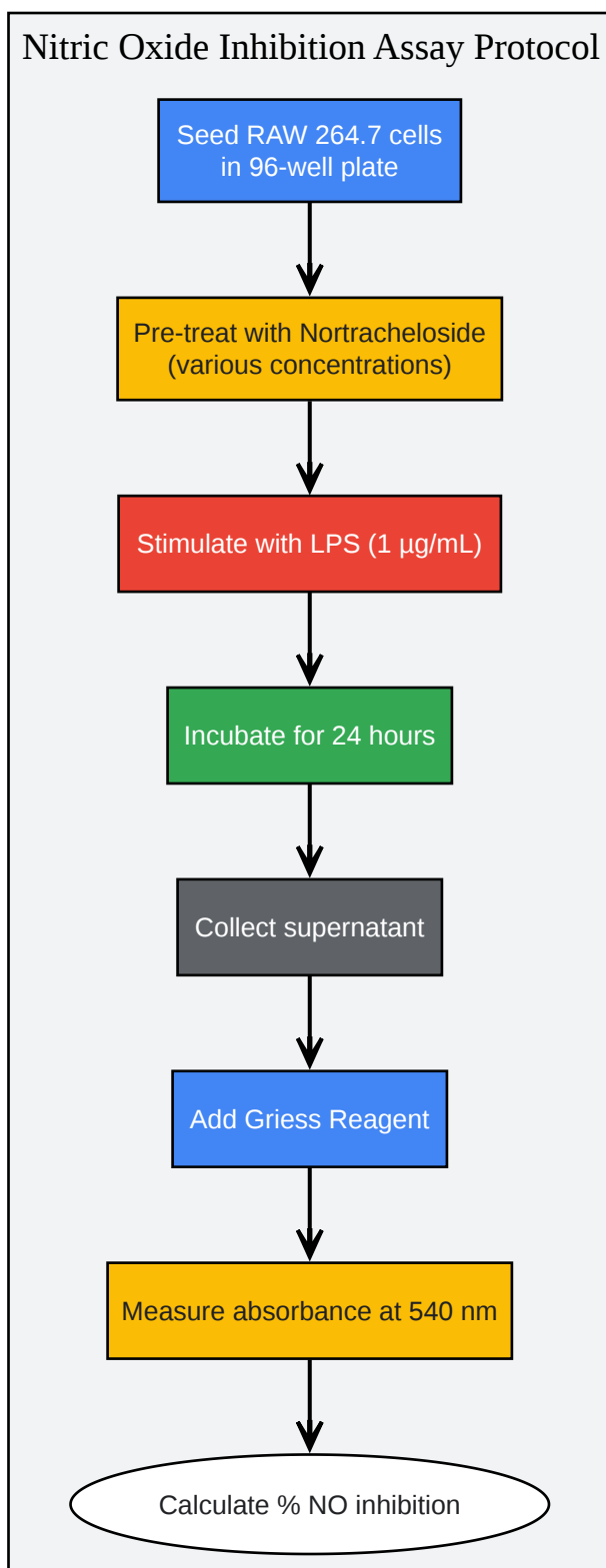
Caption: Proposed modulatory effect of **Notracheloside** on the MAPK signaling pathway.

Experimental Protocols

Detailed experimental protocols are crucial for the replication and advancement of research. The following sections outline the general methodologies for key assays used in the study of **Notracheloside** and related compounds.

Nitric Oxide (NO) Production Inhibition Assay in RAW 264.7 Macrophages

This assay is used to evaluate the potential of a compound to inhibit the production of nitric oxide, a key inflammatory mediator.



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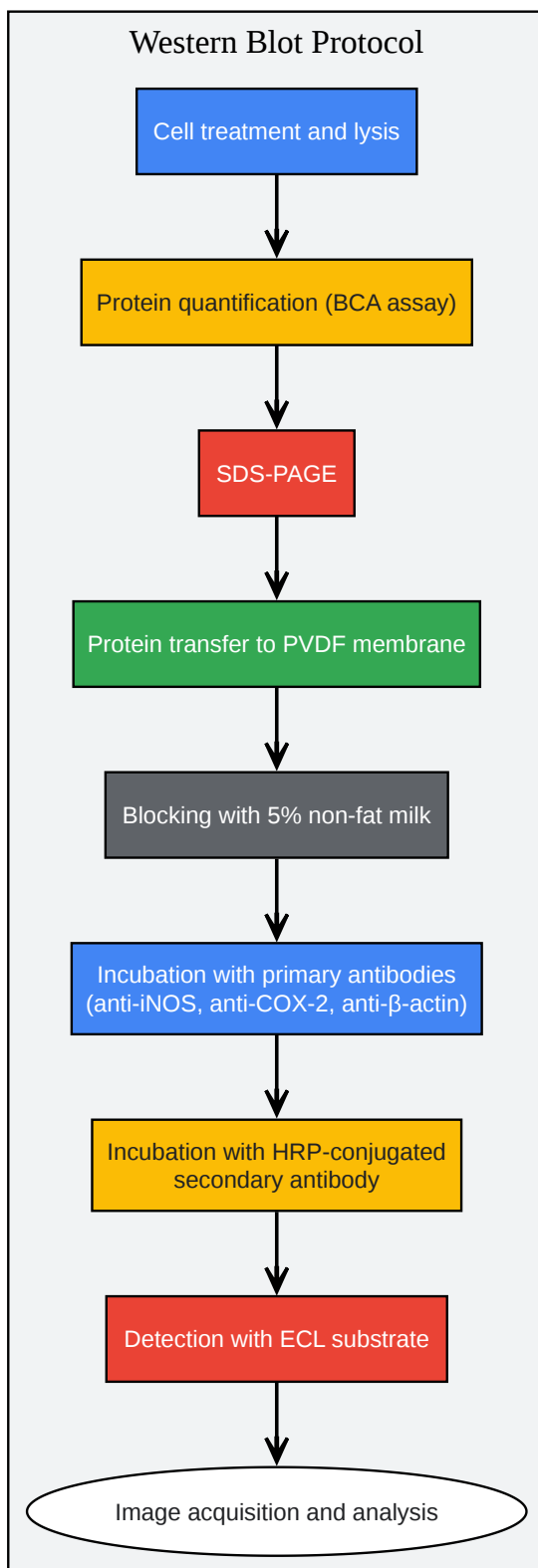
Caption: Workflow for the nitric oxide production inhibition assay.

Detailed Steps:

- **Cell Culture:** RAW 264.7 murine macrophage cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.
- **Seeding:** Cells are seeded into 96-well plates at a density of 5×10^4 cells/well and incubated for 24 hours.
- **Treatment:** The culture medium is replaced with fresh medium containing various concentrations of **Nortracheloside**.
- **Stimulation:** After a 1-hour pre-treatment with the compound, cells are stimulated with lipopolysaccharide (LPS) at a final concentration of 1 $\mu\text{g/mL}$ to induce inflammation and NO production.
- **Incubation:** The plates are incubated for a further 24 hours.
- **Nitrite Measurement:** The concentration of nitrite (a stable product of NO) in the culture supernatant is measured using the Griess reagent. An equal volume of supernatant and Griess reagent are mixed and incubated for 10 minutes at room temperature.
- **Absorbance Reading:** The absorbance is measured at 540 nm using a microplate reader.
- **Calculation:** The percentage of nitric oxide inhibition is calculated relative to the LPS-stimulated control group.

Western Blot Analysis for iNOS and COX-2 Expression

Western blotting is employed to determine the effect of **Nortracheloside** on the protein expression levels of key inflammatory enzymes, inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).



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